

Acoforestinine: An In-depth Technical Overview

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Compound of Interest

Compound Name: Acoforestinine

Cat. No.: B10818273

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acoforestinine is a naturally occurring diterpenoid alkaloid. This document provides a comprehensive overview of its discovery, chemical properties, and what is currently known about its biological significance. The information is intended for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Discovery and Sourcing

Acoforestinine was first reported in 2009 by Yang J. and colleagues.^{[1][2]} It was isolated from *Aconitum handelianum*, a plant belonging to the Ranunculaceae family.^{[1][2]} Subsequent research has also identified its presence in other *Aconitum* species, including *Aconitum forrestii* and *Aconitum carmichaeli*. **Acoforestinine** is also known by its synonym, 8-O-Ethyllyunaconitine.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Acoforestinine** is presented in the table below.

Property	Value
Chemical Formula	C35H51NO10
Molecular Weight	645.78 g/mol
CAS Number	110011-77-3
Class	Diterpenoid Alkaloid
Synonym	8-O-Ethylunaconitine

Experimental Protocols

Note: The full experimental details for the isolation and structural elucidation of **acoforestinine** from the primary literature are not publicly available at this time. The following is a generalized workflow based on common practices for the isolation of diterpenoid alkaloids from Aconitum species.

General Isolation Workflow

The isolation of diterpenoid alkaloids from Aconitum plant material typically involves the following steps:

Caption: Generalized workflow for the isolation of **Acoforestinine**.

Biological Activity and Mechanism of Action

To date, there is a significant lack of specific, quantitative data on the biological activity of **acoforestinine** in publicly accessible literature. While diterpenoid alkaloids from the Aconitum genus are known to possess a wide range of biological activities, including analgesic, anti-inflammatory, and cardiotonic effects, the specific activities of **acoforestinine** have not been thoroughly characterized.

Consequently, there is no information available regarding the mechanism of action of **acoforestinine** or any signaling pathways that it may modulate.

Synthesis

There are currently no published reports on the total or semi-synthesis of **acoforestinine** or its synonym, 8-O-Ethylyunaconitine.

Future Directions

The discovery of **acoforestinine** opens up several avenues for future research. Key areas of investigation should include:

- **Comprehensive Biological Screening:** To determine the specific pharmacological effects of **acoforestinine**. This should involve a broad range of assays to identify any potential therapeutic properties.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, further research will be needed to elucidate the underlying mechanism of action, including the identification of molecular targets and signaling pathways.
- **Total Synthesis:** The development of a total synthesis route for **acoforestinine** would provide a renewable source of the compound for further research and potential development, and would allow for the synthesis of analogs to explore structure-activity relationships.

Conclusion

Acoforestinine is a diterpenoid alkaloid with a defined chemical structure that has been isolated from several Aconitum species. While its discovery has been documented, there is a notable absence of detailed information regarding its biological activity, mechanism of action, and synthesis in the current scientific literature. This presents a clear opportunity for further investigation by researchers in the fields of natural product chemistry and drug discovery. The elucidation of its pharmacological profile is a critical next step in determining the potential of **acoforestinine** as a lead compound for new therapeutic agents.

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References

- 1. Frontiers | Aconitine and its derivatives: bioactivities, structure-activity relationships and preliminary molecular mechanisms [frontiersin.org]
- 2. mdpi.com [mdpi.com]
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